

1,1,2,3,3-Pentachloropropane chemical properties and structure

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Compound of Interest

Compound Name: 1,1,2,3,3-Pentachloropropane

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An In-depth Technical Guide to **1,1,2,3,3-Pentachloropropane**: Chemical Properties and Structure

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **1,1,2,3,3-pentachloropropane**, a halogenated hydrocarbon of interest to researchers and professionals in the chemical and pharmaceutical sciences. This document delves into its fundamental chemical and physical properties, molecular structure, spectroscopic signature, and safety considerations. The information presented herein is synthesized from authoritative databases and peer-reviewed sources to ensure scientific accuracy and reliability.

Molecular Structure and Chemical Identity

1,1,2,3,3-Pentachloropropane is a chlorinated derivative of propane.^[1] Its structure consists of a three-carbon backbone with five chlorine atoms distributed across the first, second, and third carbon positions.^[1] Specifically, two chlorine atoms are attached to each of the terminal carbons (C1 and C3), and one chlorine atom is bonded to the central carbon (C2).^[1] This arrangement gives rise to its distinct chemical properties and reactivity.

The IUPAC name for this compound is **1,1,2,3,3-pentachloropropane**.^[2] It is identified by the CAS Registry Number 15104-61-7.^[3] The molecular formula is $C_3H_3Cl_5$, and it has a molecular weight of approximately 216.32 g/mol.^{[3][4]}

Table 1: Chemical Identifiers for **1,1,2,3,3-Pentachloropropane**

Identifier	Value	Source(s)
IUPAC Name	1,1,2,3,3-pentachloropropane	PubChem[2]
CAS Number	15104-61-7	NIST WebBook[3]
Molecular Formula	C ₃ H ₃ Cl ₅	PubChem[2]
Molecular Weight	216.321 g/mol	NIST WebBook[3]
InChI	InChI=1S/C3H3Cl5/c4-1(2(5)6)3(7)8/h1-3H	PubChem[2]
InChIKey	PANVCEBTPSTUEL-UHFFFAOYSA-N	PubChem[2]
SMILES	C(C(Cl)Cl)(C(Cl)Cl)Cl	PubChem[2]

Below is a diagram illustrating the chemical structure of **1,1,2,3,3-pentachloropropane**.

Caption: Molecular structure of **1,1,2,3,3-pentachloropropane**.

Physicochemical Properties

The physical and chemical properties of **1,1,2,3,3-pentachloropropane** are summarized in the table below. These properties are crucial for its handling, storage, and application in experimental settings.

Table 2: Physicochemical Properties of **1,1,2,3,3-Pentachloropropane**

Property	Value	Source(s)
Density	1.589 g/cm ³	ChemicalBook[5]
Flash Point	79.9 °C	ChemicalBook[5]
Vapor Pressure	0.351 mmHg at 25°C	ChemicalBook[5]
Kovats Retention Index	1118.9, 1119 (Standard non-polar)	PubChem[2][6]

The product is reported to be stable under normal handling and storage conditions.[7]

Spectroscopic Characterization

Spectroscopic data is fundamental to confirming the identity and purity of a chemical compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR: The proton NMR spectrum of **1,1,2,3,3-pentachloropropane** is expected to show two distinct signals corresponding to the two different chemical environments of the protons. [1] The hydrogen atoms on the terminal carbons are more deshielded due to the presence of two adjacent chlorine atoms.[1]
- ¹³C NMR: The carbon NMR spectrum provides information about the carbon framework of the molecule.[2][8]

Mass Spectrometry (MS)

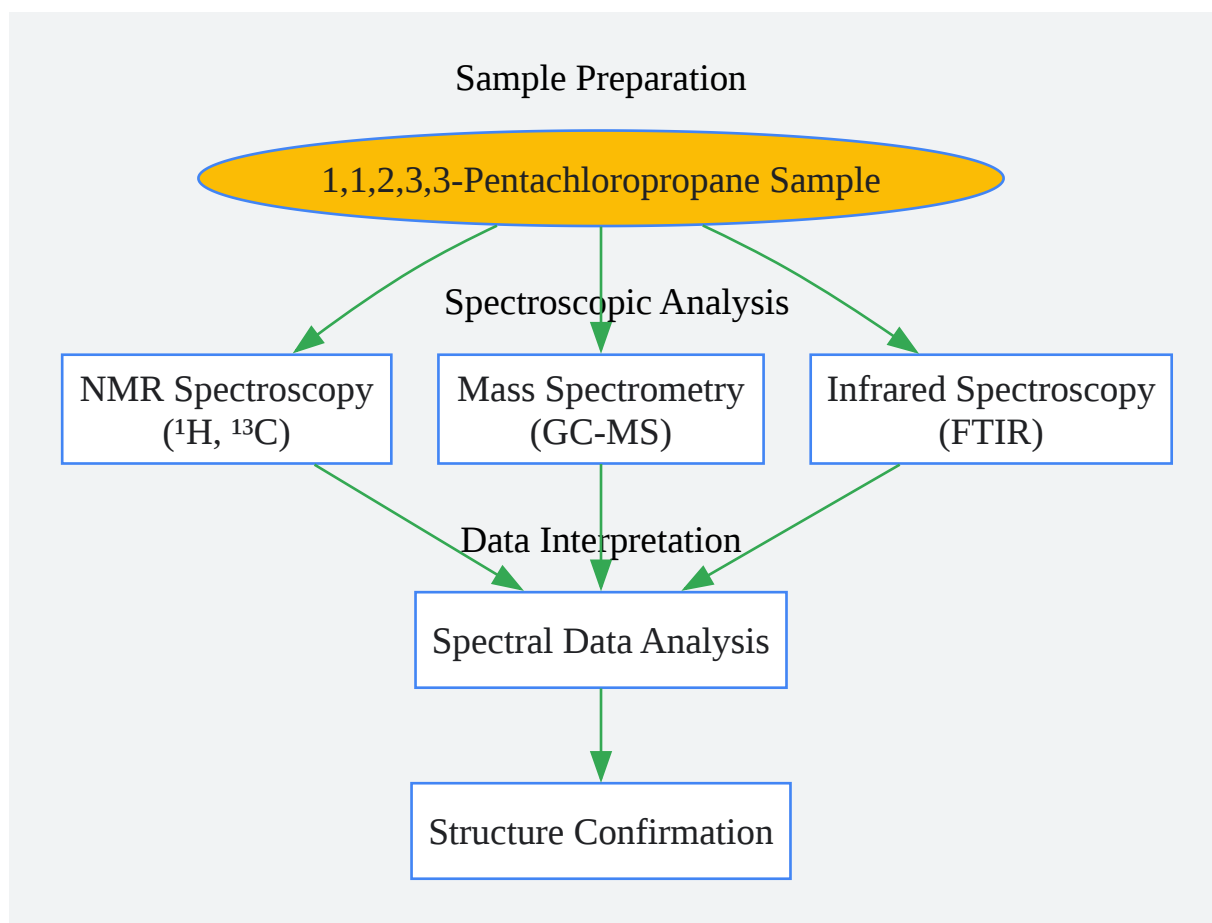
Mass spectrometry data for **1,1,2,3,3-pentachloropropane** is available through the NIST Mass Spectrometry Data Center.[2] The fragmentation pattern in the mass spectrum is a characteristic fingerprint of the molecule, with prominent peaks observed at m/z values of 96, 83, and 143.[2]

Infrared (IR) Spectroscopy

The NIST Chemistry WebBook provides access to the gas-phase IR spectrum of this compound.[9][10] The IR spectrum reveals characteristic vibrational frequencies corresponding

to the C-H and C-Cl bonds within the molecule.

The following workflow outlines a typical procedure for the spectroscopic characterization of a chemical sample like **1,1,2,3,3-pentachloropropane**.



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Caption: Experimental workflow for spectroscopic characterization.

Synthesis and Reactivity

While specific, detailed synthesis protocols for **1,1,2,3,3-pentachloropropane** are not readily available in the searched literature, its isomers' synthesis can provide insights. For instance, 1,1,1,3,3-pentachloropropane is prepared by the radical addition of carbon tetrachloride to vinyl chloride.[11] A similar strategy involving the addition of a chlorinated methane to a chlorinated ethene could potentially be adapted.

The reactivity of polychlorinated alkanes is often characterized by dehydrochlorination reactions. For example, the dehydrochlorination of 1,1,1,3,3-pentachloropropane has been studied and can be promoted by halide anions to produce tetrachloropropene isomers.^[12] It is plausible that **1,1,2,3,3-pentachloropropane** would undergo similar elimination reactions under appropriate basic conditions.

Safety and Handling

1,1,2,3,3-Pentachloropropane is classified as toxic if swallowed.^{[5][7]} It is also known to cause skin and serious eye irritation and may cause respiratory irritation.^[7] The compound is toxic to aquatic life with long-lasting effects.^[7]

Table 3: GHS Hazard Information for **1,1,2,3,3-Pentachloropropane**

Hazard Class	GHS Category	Hazard Statement	Source(s)
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed	SynQuest Labs ^[7] , ECHA ^[6]
Skin Irritation	Category 2	H315: Causes skin irritation	SynQuest Labs ^[7]
Eye Irritation	Category 2A	H319: Causes serious eye irritation	SynQuest Labs ^[7]
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation	SynQuest Labs ^[7]
Hazardous to the aquatic environment, acute hazard	Category 2	H401: Toxic to aquatic life	SynQuest Labs ^[7]
Hazardous to the aquatic environment, long-term hazard	Category 2	H411: Toxic to aquatic life with long lasting effects	SynQuest Labs ^[7]

When handling this chemical, it is imperative to use personal protective equipment, including safety goggles, chemical-resistant gloves, and appropriate respiratory protection.^[5] Work

should be conducted in a well-ventilated area, such as a fume hood.[7] In case of fire, thermal decomposition may generate hazardous products like carbon oxides and hydrogen chloride.[7]

Applications and Uses

1,1,2,3,3-Pentachloropropane is primarily used in laboratory settings for scientific research and development.[7] It can serve as a chemical intermediate in the synthesis of other compounds. Its well-defined structure and reactivity make it a useful model compound for studying the properties and reactions of polychlorinated alkanes.

Conclusion

1,1,2,3,3-Pentachloropropane is a significant compound for specialized research applications. A thorough understanding of its chemical structure, physicochemical properties, and spectroscopic profile is essential for its effective and safe use. The data compiled in this guide from authoritative sources provides a solid foundation for researchers and drug development professionals working with this and related halogenated compounds.

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